

Section 1: Hazard Identification and Risk Assessment

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Compound of Interest

Compound Name: 3-Furonitrile

CAS No.: 30078-65-0

Cat. No.: B1345513

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A thorough understanding of a chemical's intrinsic properties is the foundation of a robust safety protocol. **3-Furonitrile** is a heterocyclic building block whose utility in synthesis is matched by its potential hazards. A full investigation of its toxicological properties is still ongoing, necessitating a cautious and proactive approach to handling.^[1]

Physicochemical Properties

The physical state of **3-Furonitrile** at or near standard laboratory temperatures is a critical handling consideration. With a melting point between 28-32°C, it can exist as either a low-melting solid or a liquid, impacting containment and spill response strategies.^{[2][3][4]} Its flash point of approximately 49-53°C classifies it as a flammable substance that requires strict control of ignition sources.^{[2][3][4]}

Property	Value	Source(s)
Synonyms	3-Furancarbonitrile, 3-Cyanofuran	[1][3][4][5]
CAS Number	30078-65-0	[2][3][4][5]
Molecular Formula	C ₅ H ₃ NO	[2][3][4][5]
Molecular Weight	93.08 g/mol	[2][3][5]
Appearance	Colorless to white crystalline low-melting solid	[2][3]
Melting Point	28-32 °C	[2][3][4]
Boiling Point	150-151 °C	[3][4]
Density	1.073 g/mL at 25 °C	[2][3]
Flash Point	48.9 °C (120.0 °F) - closed cup	[2]
Water Solubility	Slightly soluble	[6]

GHS Classification and Hazard Summary

3-Furonitrile is classified under the Globally Harmonized System (GHS) with multiple significant hazards. The signal word "Danger" indicates the potential for severe harm.[2][7]

GHS Pictogram	Hazard Class	Hazard Statement
Flame	Flammable Solid, Category 2	H228: Flammable solid
Corrosion	Serious Eye Damage, Category 1	H318: Causes serious eye damage
Exclamation Mark	Acute Toxicity (Oral), Category 4	H302: Harmful if swallowed
Acute Toxicity (Dermal), Category 4	H312: Harmful in contact with skin	
Acute Toxicity (Inhalation), Category 4	H332: Harmful if inhaled	
Skin Irritation, Category 2	H315: Causes skin irritation	
STOT - Single Exposure, Cat. 3	H335: May cause respiratory irritation	

Source: Synthesized from Sigma-Aldrich, PubChem, and UTECH® Products.[\[2\]](#)[\[5\]](#)[\[7\]](#)

Toxicological and Reactivity Profile

The primary toxicological risks associated with **3-Furonitrile** are its acute toxicity via all major routes of exposure (oral, dermal, and inhalation) and its capacity to cause irreversible eye damage.[\[2\]](#)[\[5\]](#) The presence of the nitrile functional group suggests that, like other organic nitriles, it may interfere with cellular respiration, although specific mechanistic data for this compound is limited. The respiratory and skin irritation properties necessitate handling within a controlled environment to prevent exposure.[\[2\]](#)[\[5\]](#)

Reactivity: **3-Furonitrile** is incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[6\]](#) Contact with these materials could lead to vigorous, exothermic reactions.

Section 2: Engineering and Administrative Controls

Personal Protective Equipment (PPE) is the last line of defense. A comprehensive safety strategy prioritizes the implementation of engineering and administrative controls to minimize

exposure potential. This is best visualized through the Hierarchy of Controls model.



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Caption: The Hierarchy of Controls, prioritizing strategies from most to least effective.

Engineering Controls

The causality for using specific engineering controls is directly linked to the hazards identified in Section 1.

- Chemical Fume Hood: Mandatory for all manipulations of **3-Furonitrile**. This is a primary containment device to protect the user from inhaling harmful vapors or dust, directly mitigating the H332 and H335 hazards.[1][6]
- Ventilation: The laboratory must have adequate general ventilation to prevent the accumulation of vapors in the event of an incidental release.[1]
- Designated Workstations: All work with **3-Furonitrile** should be conducted in a designated area. This surface should be protected with absorbent, plastic-backed paper to contain any spills and facilitate decontamination.[8]

Administrative Controls

- Standard Operating Procedures (SOPs): A detailed, written SOP for handling **3-Furonitrile** must be available to all personnel. This document should be reviewed and signed before an individual begins work with the compound.
- Access Control: Areas where **3-Furonitrile** is stored or used should have controlled access to authorized personnel only.[8]
- Training: All users must receive documented training on the specific hazards of **3-Furonitrile**, the contents of this guide, and the location and use of emergency equipment.

Section 3: Personal Protective Equipment (PPE)

Given the high risk of serious eye damage and skin harm, the selection and use of PPE are critical.

Detailed PPE Specifications

- **Eye and Face Protection:** Chemical safety goggles that meet ANSI Z87.1 or EN 166 standards are the minimum requirement.[1][6] Due to the H318 hazard (causes serious eye damage), it is highly recommended to use a full-face shield in addition to goggles, especially when handling larger quantities or during procedures with a high splash potential.[8]
- **Skin Protection:**
 - **Gloves:** Thin disposable nitrile gloves (minimum 4 mil thickness) provide a barrier for incidental contact but offer limited protection against sustained exposure.[8][9] They must be changed immediately upon contamination.[9] For tasks with higher splash risk, consider thicker neoprene or PVC gloves over inner nitrile gloves.[10] Always inspect gloves for defects before use.[11]
 - **Protective Clothing:** A flame-retardant lab coat is required. Wear long pants and closed-toe shoes to ensure no skin is exposed.[8] An acid-resistant or chemical-resistant apron should be worn over the lab coat.[8]
- **Respiratory Protection:** If work cannot be conducted within a certified chemical fume hood, or in the event of an emergency release, respiratory protection is required. A NIOSH-approved respirator with an organic vapor cartridge (Type A, brown) is appropriate.[6] A full respiratory protection program compliant with OSHA 29 CFR 1910.134 must be in place, including fit testing and training.[1]

Section 4: Standard Operating Procedures (SOPs)

General Handling and Storage Protocol

- **Preparation:** Cordon off a designated area within a chemical fume hood. Cover the work surface with disposable bench paper.[8]
- **PPE:** Don all required PPE as specified in Section 3.
- **Handling:**

- Keep the container tightly closed when not in use.[1][6]
- Avoid all contact with eyes, skin, and clothing.[1]
- Use only non-sparking tools to prevent ignition.[6]
- Take measures to prevent the buildup of electrostatic charge.[6][11]
- Avoid generating dust or aerosols.[1][8]
- Storage:
 - Store in a cool, dry, well-ventilated area away from incompatible substances.[1][6]
 - The designated storage area should be for flammable solids (Storage Class 4.1B).[2]
 - Ensure the container is clearly labeled with the chemical name and all relevant GHS hazard pictograms.
- Decontamination: After handling, wipe down the work area with an appropriate solvent and wash hands thoroughly with soap and water.[1][8]

Waste Disposal

- Containerization: All waste contaminated with **3-Furonitrile** (e.g., gloves, bench paper, pipette tips) must be collected in a dedicated, clearly labeled, sealed hazardous waste container.
- Disposal: Dispose of the waste container through an approved institutional waste disposal program. Do not mix with other waste streams unless compatibility has been confirmed.

Section 5: Emergency Response Procedures

Rapid and correct response during an emergency is critical to mitigating harm. All personnel must be familiar with these procedures and the location of safety equipment like eyewashes, safety showers, and fire extinguishers.

Caption: A workflow for initial actions in response to a **3-Furonitrile** incident.

First Aid Measures

- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[1][6]} The eyes must be forcibly held open to ensure thorough rinsing.^[12] Remove contact lenses if present and easy to do.^[6] Seek immediate medical attention from an ophthalmologist.^[6]
- In Case of Skin Contact: Immediately remove all contaminated clothing and shoes.^[12] Flush the affected skin with copious amounts of water for at least 15 minutes, using a safety shower if the area of contact is large.^{[1][13]} Get medical aid.^[1]
- In Case of Inhalation: Remove the victim from the exposure source and move to fresh air immediately.^{[1][6]} If the person is not breathing, perform artificial respiration. If breathing is difficult, administer oxygen.^[1] Seek immediate medical attention.^{[1][6]}
- In Case of Ingestion: Do NOT induce vomiting.^[1] If the victim is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.^[1] Never give anything by mouth to an unconscious person.^{[1][11]} Seek immediate medical attention.^{[1][6]}

Spill Response Protocol

- Minor Spill (Contained within a fume hood):
 - Ensure proper PPE is worn, including respiratory protection if vapors are significant.
 - Cover the spill with an inert absorbent material (e.g., vermiculite, sand, or spill pillows).
 - Carefully sweep or scoop up the absorbed material into a labeled hazardous waste container.^[1]
 - Decontaminate the area with a suitable solvent, followed by soap and water.
 - Package all cleanup materials for hazardous waste disposal.
- Major Spill (Outside of a fume hood, or a large volume):
 - Alert all personnel in the immediate area and evacuate the laboratory.^[14]

- If the material is flammable, immediately extinguish all ignition sources.[6]
- Close the laboratory doors and prevent re-entry.
- Activate the fire alarm if necessary to evacuate the building.
- Call emergency services and your institution's Environmental Health & Safety (EHS) department immediately.[12] Do not attempt to clean up a major spill yourself.

Fire Response

- In case of a small, incipient fire, trained personnel may use a dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam extinguisher.[1][6]
- For any fire larger than a wastebasket or any fire that is spreading, immediately activate the nearest fire alarm and evacuate the area.
- If the fire is in a fume hood, close the sash if it is safe to do so.
- During a fire, irritating and highly toxic gases may be generated.[1] Responders must wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

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